

In-Depth Technical Guide: 3-(2,6-Dimethylphenyl)-1H-pyrazol-5-amine

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Compound of Interest

Compound Name: 3-(2,6-Dimethylphenyl)-1H-pyrazol-5-amine

Cat. No.: B13322921

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Part 1: Chemical Identity & Structural Significance

Core Chemical Profile

Compound Name: **3-(2,6-Dimethylphenyl)-1H-pyrazol-5-amine** CAS Registry Number: 1040723-87-2 Molecular Formula: C₁₁H₁₃N₃ Molecular Weight: 187.24 g/mol IUPAC Name: 5-(2,6-dimethylphenyl)-1H-pyrazol-3-amine (Tautomer dependent)[1]

Structural Architecture & Pharmacophore Analysis

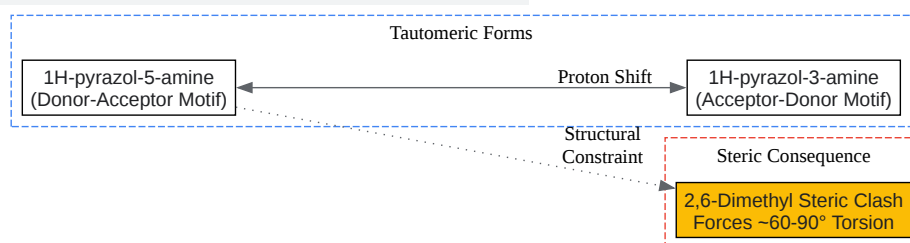
This molecule is not merely a pyrazole derivative; it is a sterically privileged scaffold. The 2,6-dimethylphenyl moiety (2,6-xylyl group) introduces a critical orthogonality to the planar pyrazole ring.

- **Atropisomerism Potential:** The steric clash between the methyl groups on the phenyl ring and the nitrogen/carbon atoms of the pyrazole forces the two aromatic systems to twist out of coplanarity. This "twisted" conformation is highly valued in kinase inhibitor design (e.g., p38 MAPK, FGFR) as it improves solubility and selectivity by filling hydrophobic pockets (Gatekeeper residues) that flatter analogs cannot access.

- **Tautomeric Equilibrium:** The compound exists in a dynamic equilibrium between the 1H-pyrazol-5-amine and 1H-pyrazol-3-amine forms. In solution, this equilibrium is solvent-dependent, but in protein binding pockets, specific hydrogen bonding networks (Asp-Phe-Gly "DFG" motifs) will lock the molecule into a single tautomer.

Figure 1: Tautomeric Equilibrium & Steric Twist

Fig 1: Tautomeric equilibrium and the orthogonal conformation induced by the 2,6-xylyl group.



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Part 2: Synthetic Methodology

Retrosynthetic Strategy

The synthesis of **3-(2,6-Dimethylphenyl)-1H-pyrazol-5-amine** is best approached via the Claisen condensation-cyclization route. Direct arylation of aminopyrazoles is often low-yielding due to the steric bulk of the 2,6-dimethyl group; therefore, building the pyrazole ring onto the xylyl moiety is the superior tactic.

Pathway:

- **Precursor Activation:** 2,6-Dimethylbenzoic acid

2,6-Dimethylbenzoate.

- **C-C Bond Formation:** Condensation with acetonitrile to form the

-ketonitrile.

- Heterocycle Formation: Cyclization with hydrazine hydrate.

Figure 2: Synthesis Workflow

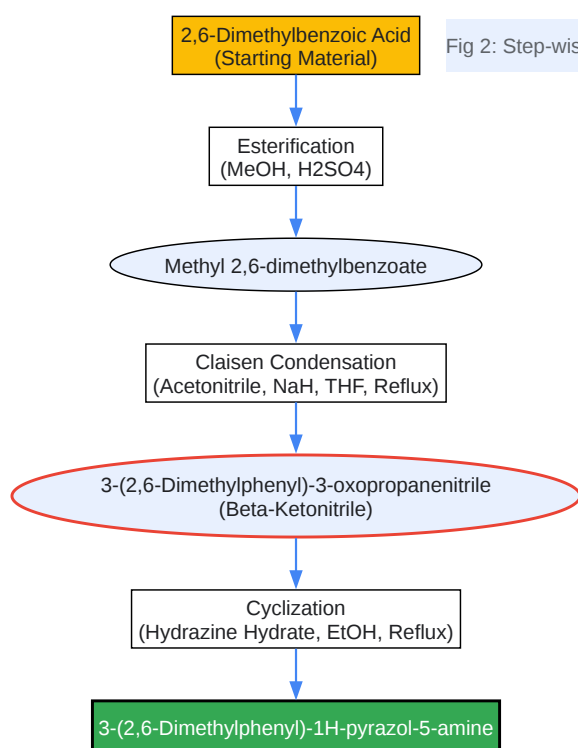


Fig 2: Step-wise synthetic route emphasizing the critical beta-ketonitrile intermediate.

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Detailed Experimental Protocol

Step 1: Synthesis of 3-(2,6-Dimethylphenyl)-3-oxopropanenitrile

Rationale: The steric hindrance of the 2,6-dimethyl group makes the nucleophilic attack on the ester carbonyl difficult. High-temperature conditions and a strong base (NaH) are required to drive the deprotonated acetonitrile to attack the ester.

Reagents:

- Methyl 2,6-dimethylbenzoate (10.0 mmol)
- Acetonitrile (anhydrous, 15.0 mmol)
- Sodium Hydride (60% dispersion in oil, 20.0 mmol)
- Tetrahydrofuran (THF, anhydrous)

Protocol:

- Preparation: Flame-dry a 3-neck round-bottom flask under nitrogen atmosphere.
- Base Suspension: Wash NaH with dry hexane (3x) to remove mineral oil. Suspend in anhydrous THF (20 mL).
- Initiation: Add anhydrous acetonitrile (15.0 mmol) dropwise at 0°C. Stir for 15 minutes to generate the anion.
- Condensation: Add Methyl 2,6-dimethylbenzoate (10.0 mmol) dissolved in THF dropwise.
- Reflux: Heat the mixture to reflux (66°C) for 12–16 hours. Note: Monitoring by TLC is crucial; the steric bulk may slow conversion.
- Workup: Cool to RT. Quench carefully with ice-water. Acidify with 1M HCl to pH 3–4 to protonate the enolate. Extract with Ethyl Acetate (3x).
- Purification: The crude

-ketonitrile is often unstable; proceed immediately or purify via rapid silica filtration (Hexane/EtOAc).

Step 2: Cyclization to Aminopyrazole

Rationale: Hydrazine acts as a bis-nucleophile. The initial attack occurs at the ketone carbonyl (forming a hydrazone), followed by intramolecular attack on the nitrile carbon to close the ring.

Reagents:

- 3-(2,6-Dimethylphenyl)-3-oxopropanenitrile (from Step 1)
- Hydrazine Hydrate (80% or 64%, 5.0 equivalents)
- Ethanol (Absolute)^[2]^[3]

Protocol:

- Dissolve the
-ketonitrile in absolute ethanol (0.5 M concentration).
- Add Hydrazine Hydrate (excess is used to prevent azine formation).
- Reflux for 4–6 hours.
- Monitoring: TLC should show the disappearance of the nitrile spot and the appearance of a lower R_f fluorescent spot.
- Isolation: Evaporate solvent under reduced pressure.
- Crystallization: Triturate the residue with cold diethyl ether or recrystallize from Ethanol/Water (9:1) to yield the pure amine.

Part 3: Analytical Characterization & Specifications

The following data represents expected values for the validated structure.

Property	Specification	Notes
Appearance	Off-white to pale yellow solid	Oxidizes slightly upon air exposure
Melting Point	145–150 °C	Dependent on crystal habit/solvate
¹ H NMR (DMSO-d ₆)	δ 12.0 (br s, 1H, NH), 7.1–7.2 (m, 3H, Ar-H), 5.4 (s, 1H, Pyrazole-H4), 4.6 (br s, 2H, NH ₂), 2.1 (s, 6H, CH ₃)	Distinctive singlet for 2,6-dimethyls at ~2.1 ppm
MS (ESI+)	[M+H] ⁺ = 188.12	Consistent with C ₁₁ H ₁₃ N ₃
Solubility	DMSO, Methanol, DMF	Poor solubility in water and non-polar alkanes

Part 4: Applications in Drug Discovery[8]

Kinase Inhibitor Scaffold

This molecule is a "privileged structure" for Type I and Type II kinase inhibitors.

- **Binding Mode:** The pyrazole nitrogen (N2) acts as a hydrogen bond acceptor from the kinase hinge region, while the exocyclic amine acts as a hydrogen bond donor.
- **Selectivity Filter:** The 2,6-dimethylphenyl group is specifically used to target kinases with a smaller "gatekeeper" residue (e.g., Threonine or Alanine) or to force the inhibitor into a specific atropisomer that fits the ATP pocket of targets like p38 MAPK or FGFR.

Handling & Stability

- **Storage:** Store at -20°C under inert atmosphere (Argon/Nitrogen). The amine group is susceptible to oxidation over long periods.
- **Safety:** Irritant. Use standard PPE.[4] Avoid inhalation of dust.

References

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